

Essential Guide to the Safe Disposal of BMY 14802

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Compound of Interest		
Compound Name:	BMY 14802	
Cat. No.:	B034006	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **BMY 14802** are paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **BMY 14802** is not readily available in public domains, this guide provides a comprehensive disposal procedure based on its chemical structure—alpha-(4-fluorophenyl)-4-(5-fluoro-2-pyrimidinyl)-1-piperazinebutanol—and general principles of laboratory chemical waste management.

BMY 14802 is classified as a pyrimidinyl piperazine derivative. Given the general hazardous nature of many research chemicals, it is crucial to handle **BMY 14802** with care and assume it is hazardous unless confirmed otherwise by a certified safety professional.

Personal Protective Equipment (PPE) and Handling

Before initiating any disposal procedures, ensure that appropriate personal protective equipment is worn. This is a critical first step in mitigating any potential exposure risks.

PPE Category	Specific Recommendations	
Eye Protection	Chemical safety goggles or a face shield.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	
Body Protection	A lab coat should be worn at all times.	
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	



Step-by-Step Disposal Protocol

The disposal of **BMY 14802** should adhere to all local, state, and federal regulations. The following steps provide a general framework for its safe disposal.

- · Waste Identification and Segregation:
 - Treat all BMY 14802 waste—including pure compound, solutions, and contaminated materials—as hazardous chemical waste.
 - Solid Waste: Collect solid BMY 14802 waste, including contaminated items like weigh boats and pipette tips, in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect liquid waste containing BMY 14802 in a separate, compatible, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

· Container Labeling:

All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name: "alpha-(4-fluorophenyl)-4-(5-fluoro-2-pyrimidinyl)-1-piperazinebutanol (BMY 14802)," and the approximate concentration and quantity.

Storage:

- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store away from incompatible materials. General guidelines suggest storing acids and bases separately, and keeping oxidizing agents away from organic compounds.[1]

Disposal Request:

 Once the waste container is full or has reached the designated accumulation time limit set by your institution (often 90 or 180 days), contact your institution's Environmental Health



and Safety (EHS) office to arrange for pickup and disposal by a licensed hazardous waste contractor.

Crucially, do not dispose of BMY 14802 down the drain or in the regular trash.[2]

Spill Management

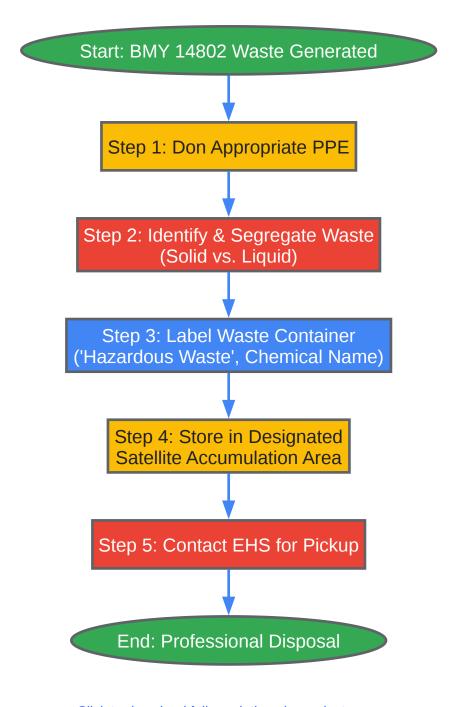
In the event of a spill, the following immediate actions should be taken:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For liquid spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill. For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Clean: Decontaminate the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Collect all cleanup materials in a designated hazardous waste container and label it accordingly.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of BMY 14802.





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BMY 14802 Disposal Workflow

This guide provides a foundational procedure for the safe disposal of **BMY 14802**. It is imperative for all laboratory personnel to be trained on these procedures and to consult with their institution's Environmental Health and Safety department for specific guidance and to ensure full compliance with all applicable regulations.



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References

- 1. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 2. vumc.org [vumc.org]
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